

Proper handling and storage procedures for Ethisterone

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Compound of Interest

Compound Name: *Ethisterone*

Cat. No.: *B1671409*

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Application Notes and Protocols for Ethisterone

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the proper handling, storage, and use of **Ethisterone** in a laboratory setting. Adherence to these protocols is crucial for ensuring experimental accuracy, personnel safety, and compound integrity.

Compound Information

Ethisterone is a synthetic progestin, a derivative of testosterone, that has been used in the management of gynecological disorders. In a research context, it is utilized to study its effects as an agonist of the progesterone and androgen receptors.

Property	Value
IUPAC Name	(8R,9S,10R,13S,14S,17R)-17-Ethynyl-17-hydroxy-10,13-dimethyl-2,6,7,8,9,11,12,14,15,16-decahydro-1H-cyclopenta[a]phenanthren-3-one
CAS Number	434-03-7
Molecular Formula	C ₂₁ H ₂₈ O ₂
Molecular Weight	312.5 g/mol
Appearance	White to off-white crystalline powder[1]

Storage and Stability

Proper storage of **Ethisterone** is critical to maintain its stability and ensure the reliability of experimental results.

Table 1: Storage Conditions and Stability of **Ethisterone**

Form	Storage Temperature	Duration	Notes
Solid (Crystalline Powder)	-20°C	≥ 4 years	Protect from light. Store in a dry, well-ventilated place. [2]
Stock Solution in DMSO	-80°C	Up to 1 year	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
Stock Solution in DMSO	-20°C	Up to 1 month	For shorter-term storage. Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
Stock Solution in Ethanol/Methanol	-20°C	General guidance suggests storage at -20°C. Stability should be verified for the specific application.	Prepare fresh if possible. Protect from light.

Solubility Data

Ethisterone is practically insoluble in water but is soluble in several organic solvents.

Table 2: Solubility of **Ethisterone** in Common Solvents

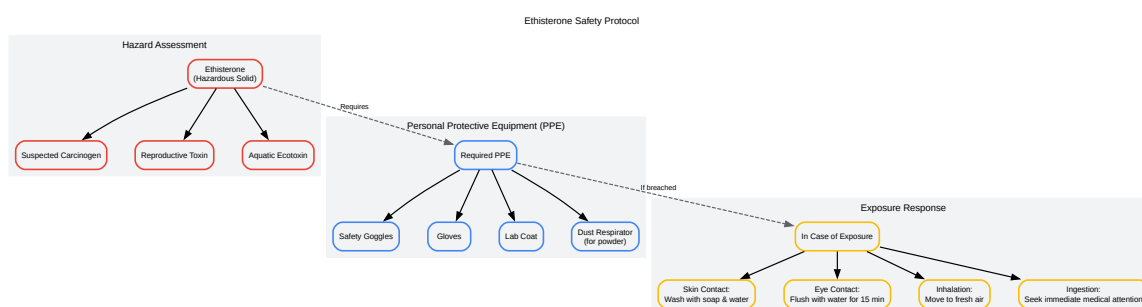
Solvent	Approximate Solubility	Notes
Ethanol	~1 mg/mL[2]	Purge solvent with an inert gas before preparing the solution. [2]
Methanol	~1 mg/mL[2]	Purge solvent with an inert gas before preparing the solution. [2]
Acetonitrile	~1 mg/mL[2]	Purge solvent with an inert gas before preparing the solution. [2]
Dimethyl Sulfoxide (DMSO)	≥ 4 mg/mL	Use fresh, moisture-free DMSO for best results.
Water	Insoluble	

Safety and Handling Precautions

Ethisterone is classified as a hazardous substance and requires careful handling to minimize exposure.[2][3]

- Hazard Statements:
 - Suspected of causing cancer.[2][3]
 - May damage fertility or the unborn child.[2][3]
 - May cause harm to breast-fed children.[2][3]
 - Very toxic to aquatic life with long-lasting effects.[2][3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.
 - Hand Protection: Wear appropriate chemical-resistant gloves.

- Body Protection: Wear a lab coat.
- Respiratory Protection: For handling the powder, use a dust respirator or work in a fume hood to avoid inhalation of dust.[\[1\]](#)
- Handling Procedures:
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[3\]](#)[\[4\]](#)
 - Handle in a well-ventilated area or in a chemical fume hood.[\[3\]](#)
 - Avoid the formation of dust and aerosols.
 - Avoid contact with skin, eyes, and clothing.[\[3\]](#)
 - Wash hands thoroughly after handling.
 - Keep away from sources of ignition.



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Ethisterone Safety Protocol

Experimental Protocols

- Pre-analysis:
 - Ensure all necessary PPE is worn (safety goggles, gloves, lab coat).
 - Perform calculations to determine the mass of **Ethisterone** required. For a 10 mM solution in 1 mL of DMSO (MW = 312.5 g/mol):

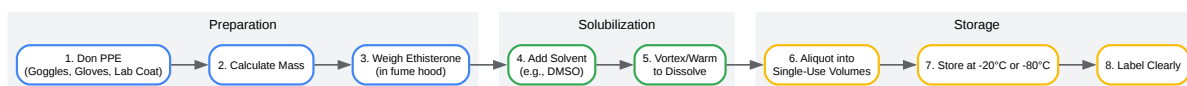
■ $\text{Mass (g)} = 10 \text{ mmol/L} \times 1 \text{ L/1000 mL} \times 1 \text{ mL} \times 312.5 \text{ g/mol} = 0.003125 \text{ g} = 3.125 \text{ mg}.$

• Procedure:

- Weigh 3.125 mg of **Ethisterone** powder in a sterile microcentrifuge tube.
- In a chemical fume hood, add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution until the **Ethisterone** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Once dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.

• Storage:

- Store the aliquots at -80°C for long-term storage (up to 1 year) or -20°C for short-term storage (up to 1 month).
- Label the tubes clearly with the compound name, concentration, date, and solvent.



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Ethisterone Handling and Preparation Workflow

This protocol provides a general framework. Specific cell lines, seeding densities, and treatment times should be optimized for your experimental system.

• Cell Seeding:

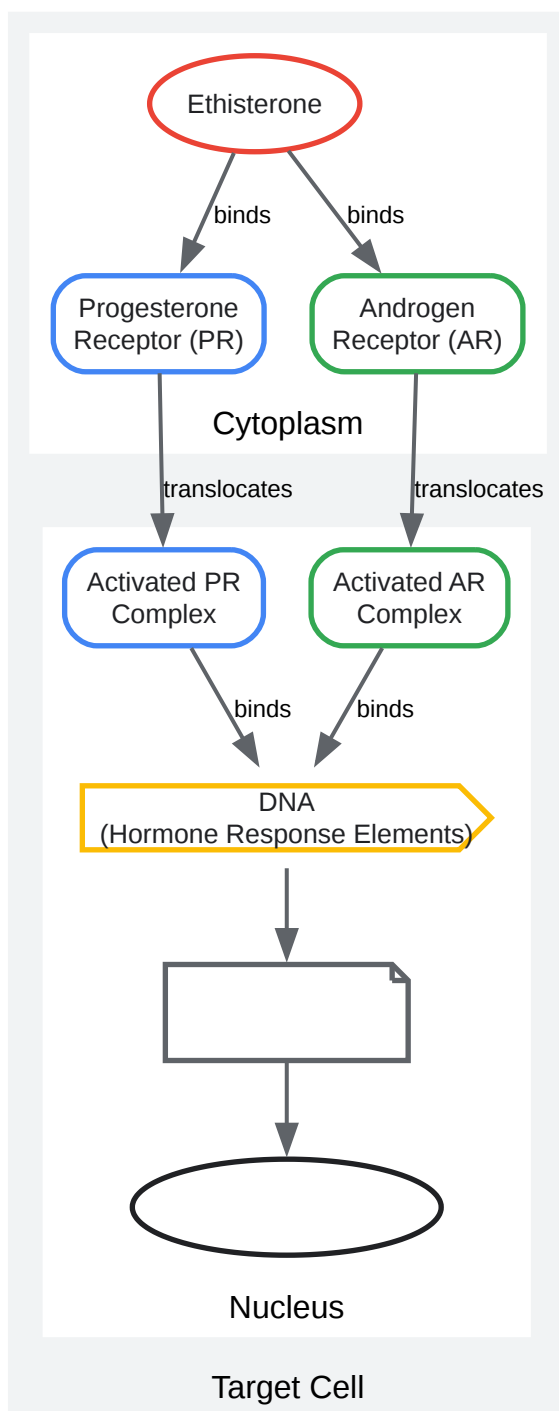
- Culture your target cell line to the desired confluency.

- Trypsinize and count the cells.
- Seed the cells into the appropriate culture plates (e.g., 96-well, 24-well, or 6-well plates) at a predetermined density to allow for optimal growth during the experiment.
- Allow cells to adhere and recover overnight in a humidified incubator (37°C, 5% CO₂).
- Preparation of Working Solutions:
 - Thaw an aliquot of the **Ethisterone** stock solution (e.g., 10 mM in DMSO).
 - Prepare serial dilutions of the stock solution in serum-free culture medium to achieve the desired final concentrations (e.g., ranging from 1 nM to 10 µM).
 - Important: Prepare a vehicle control using the same final concentration of DMSO as in the highest **Ethisterone** treatment group (typically ≤ 0.1%).
- Cell Treatment:
 - Remove the culture medium from the cells.
 - Add the prepared working solutions of **Ethisterone** and the vehicle control to the respective wells.
 - Incubate the cells for the desired treatment period (e.g., 24, 48, or 72 hours).
- Assay Endpoint:
 - Following incubation, perform the desired downstream analysis, such as:
 - Cell viability assays (e.g., MTT, CellTiter-Glo®).
 - Gene expression analysis (e.g., qPCR, Western blot).
 - Reporter gene assays.
 - Immunofluorescence staining.
- Small Spills (Powder):

- Evacuate the immediate area if necessary.
- Wear appropriate PPE (gloves, goggles, lab coat, and dust respirator).
- Gently cover the spill with a damp paper towel to avoid raising dust.
- Carefully scoop the material into a labeled, sealable waste container.
- Clean the spill area with soap and water.
- Dispose of all contaminated materials as hazardous waste according to institutional guidelines.
- Large Spills (Powder):
 - Evacuate the area and restrict access.
 - Contact your institution's environmental health and safety (EHS) office immediately.
 - Only personnel trained in hazardous spill cleanup should address large spills.

Mechanism of Action

Ethisterone functions as an agonist for both the progesterone receptor (PR) and the androgen receptor (AR).[5] Upon binding, these receptors translocate to the nucleus, where they act as transcription factors to regulate the expression of target genes, leading to various physiological responses.



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